

Potassium Tetrachloroaurate(III): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Potassium tetrachloroaurate(III)

Cat. No.: B084355

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Potassium tetrachloroaurate(III) is an inorganic compound that serves as a vital precursor and catalyst in a multitude of scientific and industrial applications. This document provides an in-depth guide to its fundamental chemical properties, specifically its molecular formula and weight, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

The essential chemical identifiers for **potassium tetrachloroaurate(III)** are its molecular formula and molecular weight. These values are fundamental for stoichiometric calculations, solution preparation, and material characterization.

Property	Value
Molecular Formula	KAuCl_4 [1][2][3][4]
Molecular Weight	377.88 g/mol [2][4]

It is also referred to by several synonyms, including gold potassium chloride and potassium aurichloride.[4] The compound typically appears as a yellow crystalline solid.[1][4]

Hydrated Form

Potassium tetrachloroaurate(III) can also exist in a hydrated form, denoted as $\text{KAuCl}_4 \cdot x\text{H}_2\text{O}$. The molecular weight of the hydrated form is approximately 395.9 g/mol, though the exact

weight can vary with the degree of hydration.[5]

This technical summary provides the foundational molecular data for **potassium tetrachloroaurate(III)**, essential for its application in research and development.

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